

3-Fluoroazetidine Hydrochloride: A Strategic Building Block for Lead Optimization

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Compound of Interest

Compound Name: *3-Ethyl-3-fluoroazetidine hydrochloride*
CAS No.: *2098116-40-4*
Cat. No.: *B1448801*

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Introduction: The "Fluorine Effect" in Four-Membered Rings

In medicinal chemistry, the azetidine ring serves as a constrained, lower-molecular-weight bioisostere of pyrrolidine, piperidine, or morpholine. However, the unsubstituted azetidine amine is highly basic (

), which can lead to poor membrane permeability, high efflux liability, and non-specific protein binding (hERG toxicity).

3-Fluoroazetidine hydrochloride (CAS 617718-46-4) offers a precise solution. By introducing a single fluorine atom at the 3-position, the electron-withdrawing inductive effect (

) significantly lowers the basicity of the ring nitrogen without adding the steric bulk of a methyl group. This modification is a textbook example of electronic tuning—adjusting the physicochemical properties of a lead compound while preserving its steric profile.

Key Technical Specifications

Property	Specification
CAS Number	617718-46-4
Molecular Formula	
Molecular Weight	111.55 g/mol
Appearance	White to off-white crystalline solid
Melting Point	128 – 132 °C
Solubility	Highly soluble in water, methanol, DMSO
Storage	Hygroscopic; store under inert gas at -20°C

Physicochemical Profile: The pKa Shift

The primary driver for incorporating 3-fluoroazetidine is basicity modulation. The fluorine atom exerts a strong through-bond inductive effect, pulling electron density away from the nitrogen lone pair.

Comparative Basicity (Experimental & Calculated)

The following table illustrates the dramatic shift in

achieved by fluorination, which directly correlates to improved permeability (

) in biological systems.

Scaffold	Structure	(Conjugate Acid)	(vs Parent)
Azetidine		~11.3	Reference
3-Fluoroazetidine		7.1 – 8.7	-2.6 to -4.2
3,3-Difluoroazetidine		~5.5	-5.8

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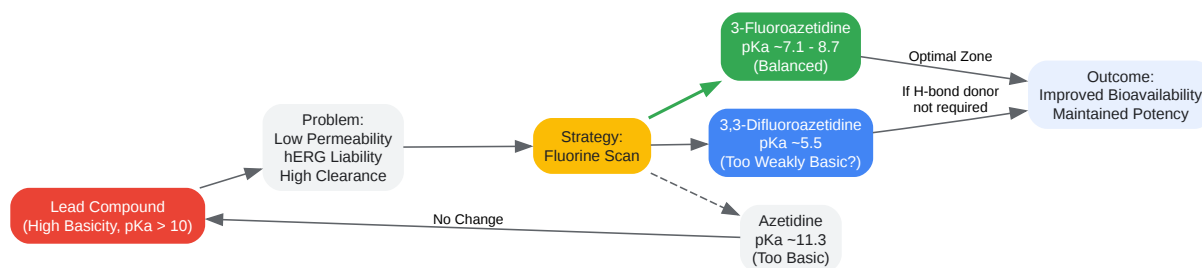
Insight: The drop to a

range of 7.1–8.7 places 3-fluoroazetidine closer to physiological pH (7.4). This increases the fraction of neutral species (

) available to cross cell membranes via passive diffusion, often resolving "oral bioavailability" issues in early discovery programs.

Visualization: The Basicity-Permeability Trade-off

The following diagram illustrates the decision logic for selecting 3-fluoroazetidine during Lead Optimization.



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Figure 1: Decision tree for azetidine fluorination in lead optimization.

Synthesis & Manufacturing

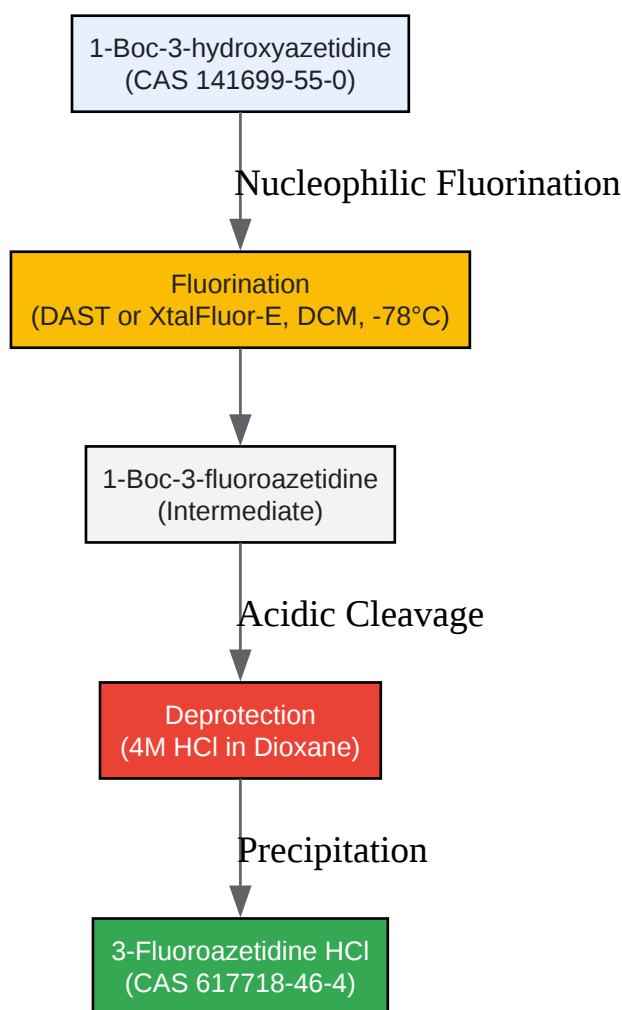
The synthesis of 3-fluoroazetidine hydrochloride typically proceeds via deoxyfluorination of a protected 3-hydroxyazetidine precursor. The choice of fluorinating agent and protecting group is critical for safety and yield.

Standard Laboratory Protocol (Deoxyfluorination)

Precursor: 1-Boc-3-hydroxyazetidine (CAS 141699-55-0)

- Fluorination:
 - Reagents: DAST (Diethylaminosulfur trifluoride) or XtalFluor-E.[\[1\]](#)
 - Conditions: DCM, -78°C to RT.
 - Mechanism: Nucleophilic substitution with inversion of configuration (if chiral). Since 3-fluoroazetidine is achiral at C3, stereochemistry is not an issue unless other substituents are present.
 - Note: DAST can be explosive; Deoxo-Fluor or XtalFluor-E are safer alternatives for scale-up.
- Deprotection:
 - Reagents: 4M HCl in Dioxane or TFA/DCM.
 - Product Isolation: The hydrochloride salt precipitates directly or is isolated via evaporation.

Synthetic Workflow Diagram



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Figure 2: Primary synthetic route via deoxyfluorination of N-Boc-3-hydroxyazetidine.

Medicinal Chemistry Applications (Case Studies)

Case Study 1: Menin-MLL Inhibitors (M-808)

In the development of M-808, a covalent inhibitor for leukemia, researchers needed to optimize the solvent-exposed amine "head" group.

- Challenge: The initial azetidine analog had a calculated clogP of 8.65.^[2]
- Solution: Substitution with 3-fluoroazetidine reduced the

to 7.06.

- Result: The monofluoro analog maintained cellular potency while improving the physicochemical balance. Interestingly, the difluoro analog (5.47) resulted in a 4-5 fold loss of potency, highlighting that 3-fluoroazetidine often occupies the "Goldilocks zone" of basicity.

Case Study 2: SOS1 Inhibitors

In a series of SOS1 inhibitors, a direct correlation was observed between the of the amine motif and inhibitory potency.[\[3\]](#)

- Observation: 3-Fluoroazetidine analogs (borderline basic) retained activity comparable to the parent azetidine.
- Contrast: 3,3-Difluoroazetidine (neutral/weakly basic) showed a >10-fold loss in activity.[\[3\]](#)
- Conclusion: When a positive charge interaction (salt bridge) is required for binding, the monofluoro-azetidine is the limit of basicity reduction that the target can tolerate.

Handling & Safety (MSDS Summary)

While 3-fluoroazetidine hydrochloride is a stable salt, it requires standard laboratory precautions.

- GHS Classification:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Handling Protocol:
 - Use in a fume hood to avoid inhalation of dust.

- Wear nitrile gloves and safety glasses.
- Incompatibility: Strong oxidizing agents.
- Hygroscopicity: The HCl salt will absorb moisture from the air, which can complicate stoichiometry in precise coupling reactions. Weigh quickly or use a glovebox for critical applications.

References

- Discovery of M-808 as a Highly Potent, Covalent, Small-Molecule Inhibitor of the Menin-MLL Interaction. *Journal of Medicinal Chemistry*.
- Exploiting Solvent Exposed Salt-Bridge Interactions for the Discovery of Potent Inhibitors of SOS1. *ACS Medicinal Chemistry Letters*.
- Synthesis of 3-fluoroazetidine carboxylic acid and 3,4-difluoroproline. *ResearchGate / Tetrahedron*.
- 3-Fluoroazetidine Hydrochloride Product Specifications. TCI Chemicals.
- Cobimetinib (Related Azetidine Drug). National Cancer Institute.

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Sources

- 1. 3-Fluoroazetidine Hydrochloride CAS 617718-46-4 [minglangchem.com]
- 2. Discovery of M-808 as a Highly Potent, Covalent, Small-Molecule Inhibitor of the Menin-MLL Interaction with Strong in vivo Antitumor Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
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